

# 8-Chlorotheophylline-d6 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 8-Chlorotheophylline-d6

Cat. No.: B138616

[Get Quote](#)

## An In-Depth Technical Guide to 8-Chlorotheophylline-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **8-Chlorotheophylline-d6**, a deuterated analog of 8-Chlorotheophylline. It is intended to serve as a core resource for researchers and professionals involved in drug development and analytical chemistry, offering detailed data, experimental insights, and a review of its biological context.

### Core Compound Data

**8-Chlorotheophylline-d6** is the isotopically labeled version of 8-Chlorotheophylline, where six hydrogen atoms on the two methyl groups have been replaced with deuterium. This labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry, particularly in pharmacokinetic and bioequivalence studies of drugs containing 8-Chlorotheophylline, such as dimenhydrinate.

Parameter	Value	Source(s)
CAS Number	1346598-95-5	[1]
Molecular Formula	C <sub>7</sub> HD <sub>6</sub> ClN <sub>4</sub> O <sub>2</sub>	[1]
Molecular Weight	220.65 g/mol	[1]
Synonyms	8-chloro-1,3-bis(trideuteriomethyl)-7H-purine-2,6-dione	

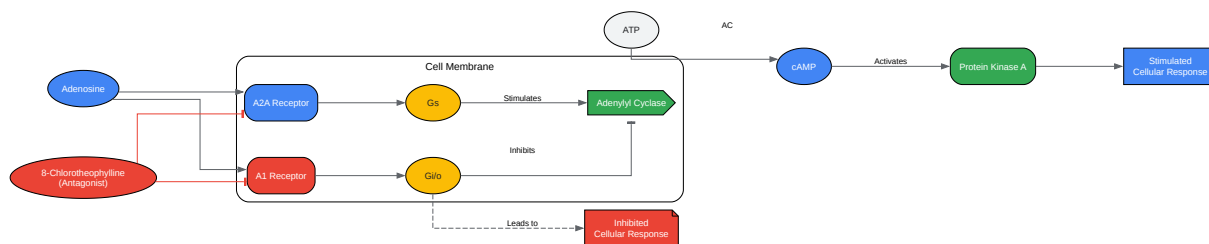
## Biological Significance and Mechanism of Action

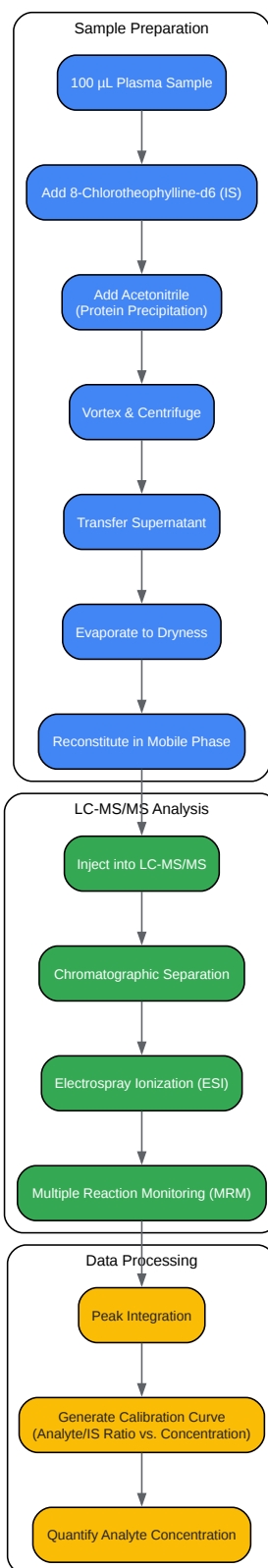
While **8-Chlorotheophylline-d6** is primarily used as an analytical standard, the biological activity of its non-deuterated counterpart, 8-Chlorotheophylline, is well-characterized. 8-Chlorotheophylline is a xanthine derivative with stimulant properties similar to caffeine. Its primary mechanism of action is the antagonism of adenosine receptors.

Adenosine is an endogenous nucleoside that plays a crucial role in regulating neuronal activity. By binding to its receptors (A1, A2A, A2B, and A3), adenosine generally exerts an inhibitory effect, reducing the release of excitatory neurotransmitters. 8-Chlorotheophylline, by blocking these receptors, counteracts the effects of adenosine, leading to central nervous system stimulation. This is why it is often combined with sedating antihistamines like diphenhydramine (in the form of dimenhydrinate) to offset drowsiness.

## Adenosine Receptor Signaling Pathway

The following diagram illustrates the general signaling pathway of adenosine receptors, which are antagonized by 8-Chlorotheophylline.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [8-Chlorotheophylline-d6 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b138616#8-chlorotheophylline-d6-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b138616#8-chlorotheophylline-d6-cas-number-and-molecular-weight)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)